

A Comparative Guide to the Pharmacokinetic Profiles of Novel Autotaxin Inhibitors

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Compound of Interest

Compound Name: ATX inhibitor 18

Cat. No.: B12389272

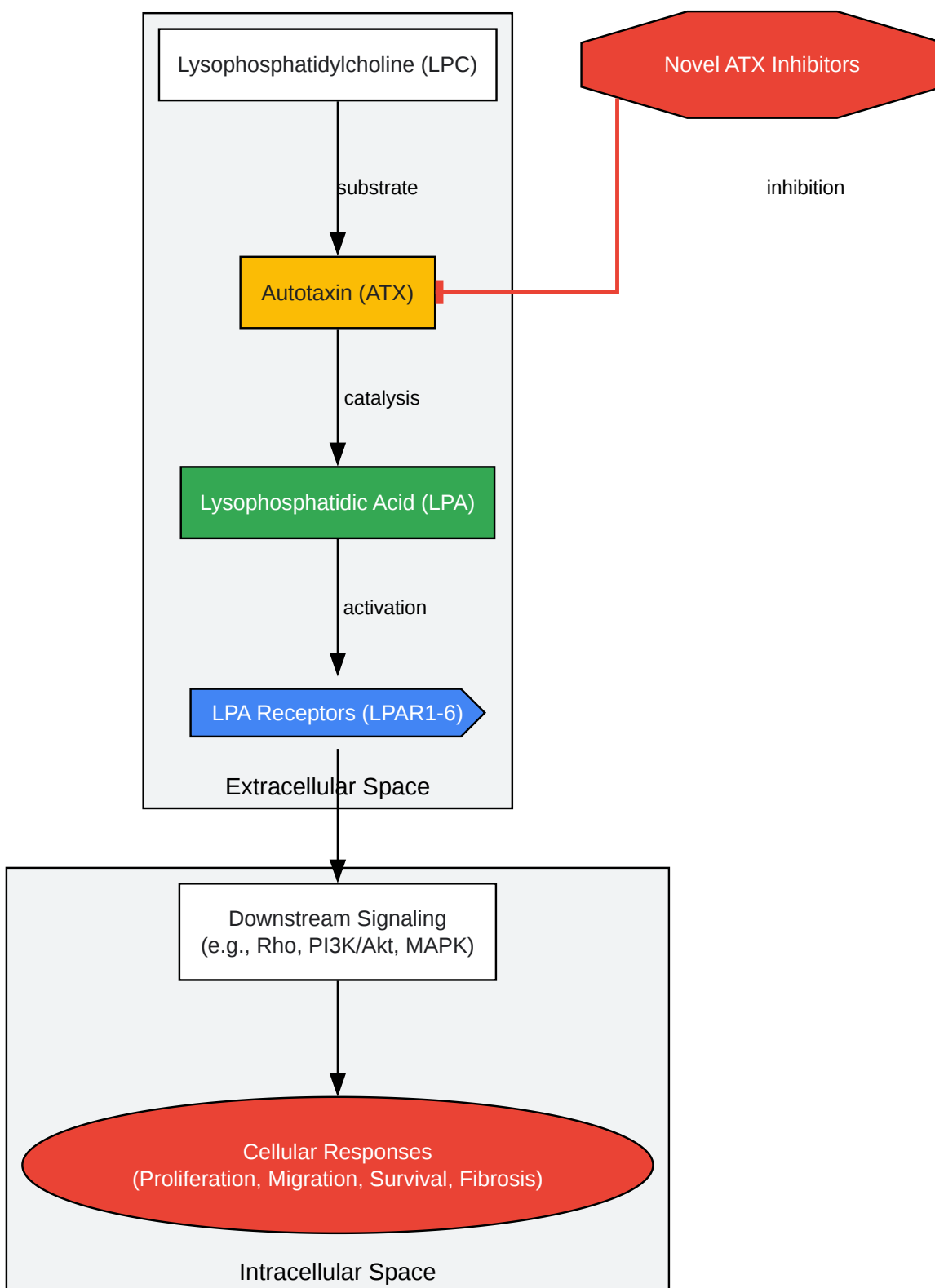
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Autotaxin (ATX), a secreted lysophospholipase D, is a key enzyme in the production of lysophosphatidic acid (LPA), a bioactive signaling lipid involved in a wide range of physiological and pathological processes. The ATX-LPA signaling axis has emerged as a promising therapeutic target for various diseases, including idiopathic pulmonary fibrosis (IPF), cancer, and inflammation. This guide provides a comparative overview of the pharmacokinetic profiles of several novel ATX inhibitors, supported by experimental data, to aid researchers in their drug development efforts.

ATX-LPA Signaling Pathway

The signaling cascade initiated by autotaxin is central to numerous cellular responses. The diagram below illustrates the conversion of lysophosphatidylcholine (LPC) to LPA by ATX and the subsequent activation of LPA receptors, leading to downstream cellular effects.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com